

A Comparative Guide to the Cross-Reactivity of Ferrocenecarboxaldehyde in Synthetic Protocols

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Compound of Interest

Compound Name: **Ferrocenecarboxaldehyde**

Cat. No.: **B1581853**

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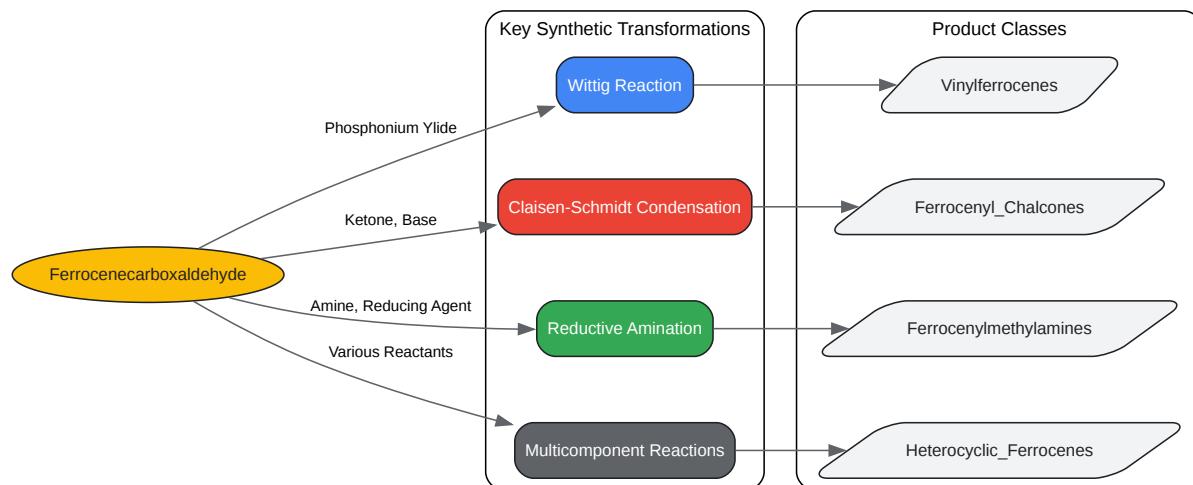
This guide provides an objective comparison of the performance of **ferrocenecarboxaldehyde** in key synthetic protocols, offering insights into its reactivity relative to other aromatic aldehydes. The information presented is supported by experimental data from various studies, with detailed methodologies for key experiments.

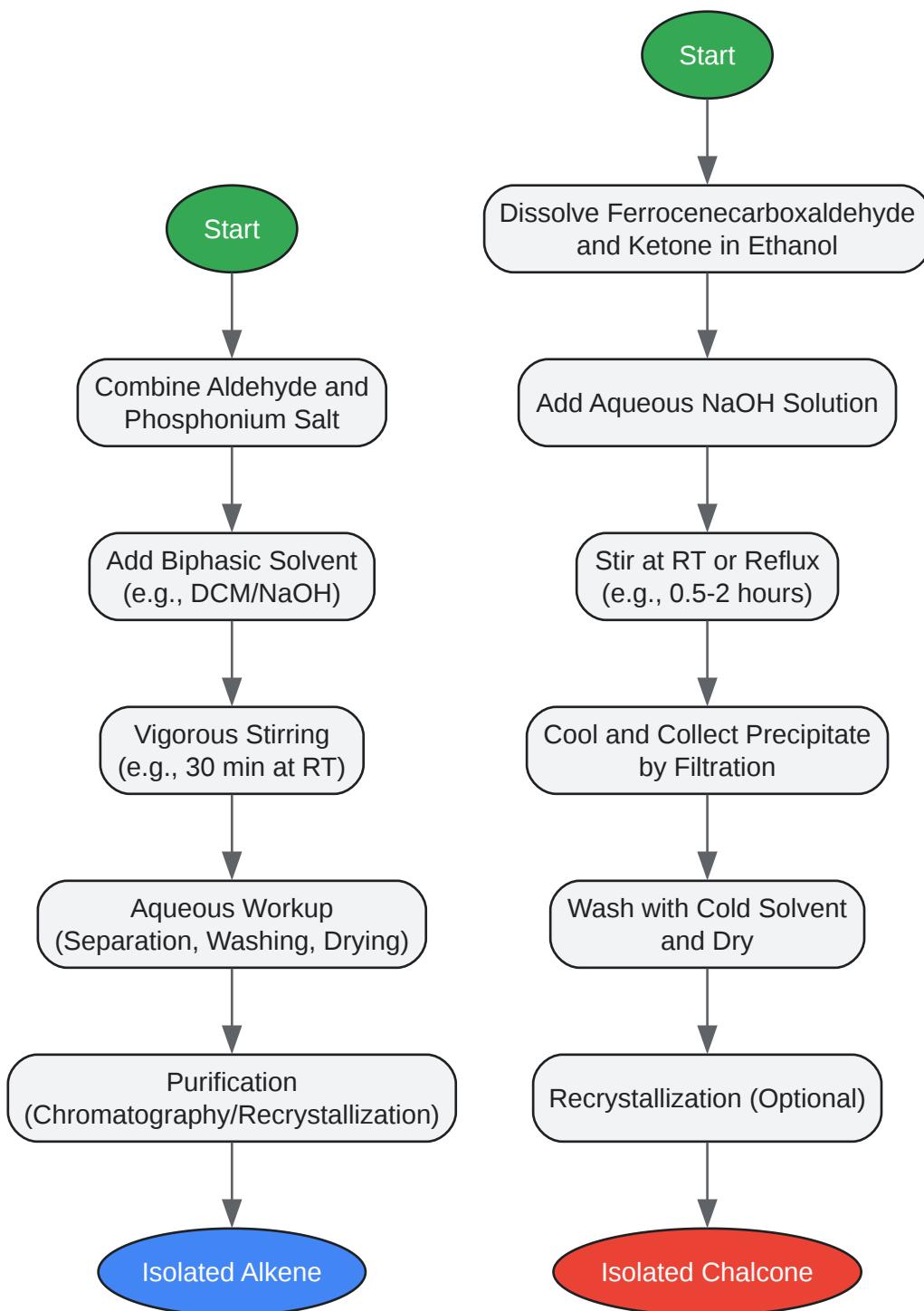
Introduction to Ferrocenecarboxaldehyde's Reactivity

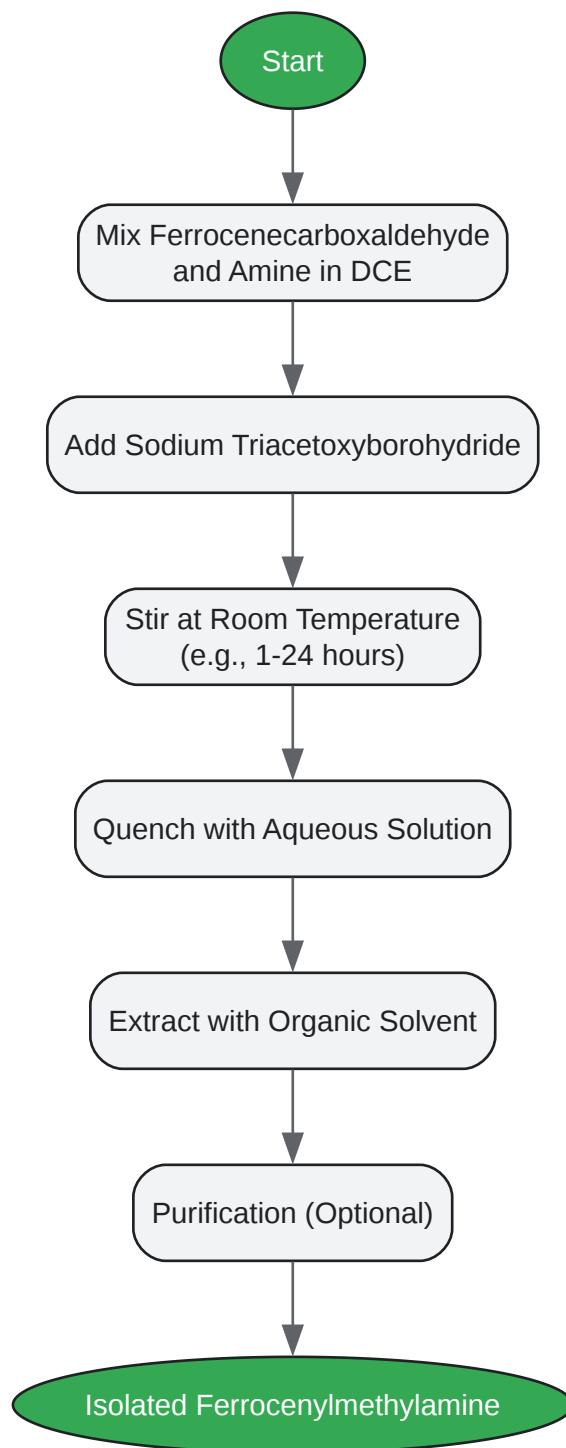
Ferrocenecarboxaldehyde, an organometallic compound, generally exhibits reactivity similar to other aromatic aldehydes, such as benzaldehyde. However, its unique electronic and steric properties, owing to the bulky and electron-rich ferrocenyl group, can influence reaction outcomes. A notable characteristic of **ferrocenecarboxaldehyde** is its electroactive nature^[1]. The vCO stretching frequency in its IR spectrum is observed at a lower wavenumber (1670 cm^{-1}) compared to benzaldehyde (1704 cm^{-1}), indicating a difference in the electronic environment of the carbonyl group^[1]. This guide explores its cross-reactivity in three common synthetic transformations: the Wittig reaction, the Claisen-Schmidt condensation, and reductive amination.

General Synthetic Pathways of Ferrocenecarboxaldehyde

Ferrocenecarboxaldehyde serves as a versatile precursor for a wide range of ferrocene derivatives. The following diagram illustrates its utility in various synthetic transformations.







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References

- 1. Ferrocenecarboxaldehyde - Wikipedia [en.wikipedia.org]
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